

thermal stability of methacrylic anhydride

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Compound of Interest

Compound Name: Methacrylic anhydride

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A Technical Guide to the Thermal Stability of **Methacrylic Anhydride**

For: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Methacrylic anhydride (MAAH) is a highly reactive monomer essential for synthesizing a variety of polymers and functionalized materials used in coatings, adhesives, and biomedical applications.[1][2][3] While stable under controlled conditions, its thermal stability is a critical parameter for safe handling, storage, and processing.[4] This guide provides a comprehensive overview of the thermal properties of **methacrylic anhydride**, including its decomposition behavior, potential for hazardous polymerization, and recommended analytical methods for its characterization. Key data is presented in structured tables, and standard experimental protocols are detailed to assist researchers in performing their own thermal analyses.

The primary thermal hazards associated with **methacrylic anhydride** are its combustibility and the potential for explosive polymerization when heated.[5][6] Upon decomposition, it can release hazardous products, including carbon monoxide (CO) and carbon dioxide (CO₂).[6][7] Adherence to strict storage and handling protocols, such as refrigeration under an inert atmosphere and the use of chemical inhibitors, is paramount to ensure its stability and prevent hazardous reactions.

Chemical and Physical Properties

Methacrylic anhydride is a colorless to pale yellow liquid with a pungent odor.[2] It is flammable, moisture-sensitive, and reacts exothermically with water.[1][8] A summary of its key

physical and chemical properties is provided below.

Table 1: Physical and Chemical Properties of **Methacrylic Anhydride**

Property	Value	Source(s)
CAS Number	760-93-0	[1]
Molecular Formula	C ₈ H ₁₀ O ₃	[1]
Molecular Weight	154.16 g/mol	[9]
Appearance	Colorless to light yellow liquid	[1][2]
Melting Point	-20°C	[1]
Boiling Point	87°C @ 13 mmHg (17.3 hPa)	[1][8]
Density	1.035 g/cm ³ @ 25°C	
Flash Point	84°C (183.2°F)	[5]
Vapor Pressure	0.9 hPa @ 20°C	[10]

| Solubility | Soluble in ethanol and ether; reacts with water [[1][2] |

Thermal Stability and Hazards

Under recommended storage conditions, **methacrylic anhydride** is considered stable.[4] However, exposure to heat, sparks, open flames, or high temperatures can lead to hazardous situations.[5]

Thermal Decomposition

When heated to decomposition, **methacrylic anhydride** emits acrid smoke and irritating fumes.[11] The primary hazardous combustion products are carbon monoxide (CO) and carbon dioxide (CO₂).[6][7] Safety data sheets indicate a maximum permissible surface temperature for equipment (ATEX Temperature Class T2) of 300°C, suggesting that decomposition becomes a significant risk at elevated temperatures.[7]

Hazardous Polymerization

While hazardous polymerization will not occur under normal storage and handling conditions, the risk increases significantly with heat.[5] **Methacrylic anhydride** may polymerize explosively when heated or involved in a fire.[5] Polymerization can also be initiated by exposure to light. To mitigate this risk, commercial preparations are typically stabilized with inhibitors such as 2,4-dimethyl-6-tert-butylphenol or 1,1,3-Tris(3-tert-butyl-4-hydroxy-6-methylphenyl)butane.[2]

Incompatibilities

Methacrylic anhydride is incompatible with a range of substances that can catalyze hazardous reactions. These include:

- Strong bases and acids[5]
- Strong oxidizing and reducing agents[5]
- Alcohols and amines[12]
- Water, with which it reacts exothermically[11][12]

Table 2: Thermal Hazard and Stability Data

Parameter	Information	Source(s)
Stability	Stable under recommended storage conditions.	[4]
Conditions to Avoid	Heat, sparks, open flames, high temperatures, freezing, direct sunlight, and exposure to light.	[4][5]
Hazardous Polymerization	May occur explosively upon heating or exposure to light.	[5]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), acrid smoke, and irritating fumes.	[6][7][11]

| Incompatible Materials | Strong acids, strong bases, oxidizing agents, reducing agents, water, alcohols, amines. [\[5\]](#)[\[12\]](#) |

Experimental Protocols for Thermal Analysis

While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **methacrylic anhydride** monomer is not extensively published, standard methodologies can be applied to characterize its thermal behavior.

General Protocol for Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time, providing information on thermal stability and decomposition temperatures.

Objective: To determine the onset temperature of decomposition and the mass loss profile of **methacrylic anhydride**.

Methodology:

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Place a small, representative sample (typically 5-10 mg) into a clean, inert TGA crucible (e.g., aluminum or alumina).
- Experimental Conditions:
 - Place the crucible in the TGA furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min) to prevent oxidative degradation.[\[13\]](#)
 - Equilibrate the sample at a starting temperature (e.g., 30°C).
- Heating Program: Heat the sample at a constant rate (e.g., 10°C/min) from the starting temperature to a final temperature well above the expected decomposition (e.g., 500°C).[\[13\]](#)

- **Data Analysis:** Plot the sample mass (or mass percentage) versus temperature. The onset of decomposition is identified as the temperature at which significant mass loss begins.

General Protocol for Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature. It is used to detect thermal events such as melting, crystallization, and exothermic reactions like polymerization.

Objective: To identify the onset temperature of thermal polymerization and other phase transitions.

Methodology:

- **Instrument Calibration:** Calibrate the DSC instrument for temperature and enthalpy using certified standards (e.g., indium).[\[14\]](#)
- **Sample Preparation:**
 - Place a small liquid sample (typically 2-5 mg) into a hermetically sealed aluminum pan to prevent volatilization.[\[15\]](#)
 - Prepare an identical empty, hermetically sealed pan to serve as a reference.[\[15\]](#)
- **Experimental Conditions:**
 - Place the sample and reference pans into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min).[\[13\]](#)
 - Equilibrate the sample at a sub-ambient temperature (e.g., -40°C) to observe any low-temperature transitions.
- **Heating Program:** Heat the sample at a controlled rate (e.g., 10°C/min) to a temperature below its decomposition point (as determined by TGA) to avoid damaging the instrument.[\[16\]](#)

- **Data Analysis:** Plot the heat flow versus temperature. An exothermic peak (heat release) indicates the onset of polymerization. Endothermic peaks (heat absorption) correspond to events like melting.

Safe Handling and Storage

Proper storage is critical to maintaining the stability and purity of **methacrylic anhydride**.

Table 3: Recommended Storage and Handling Conditions

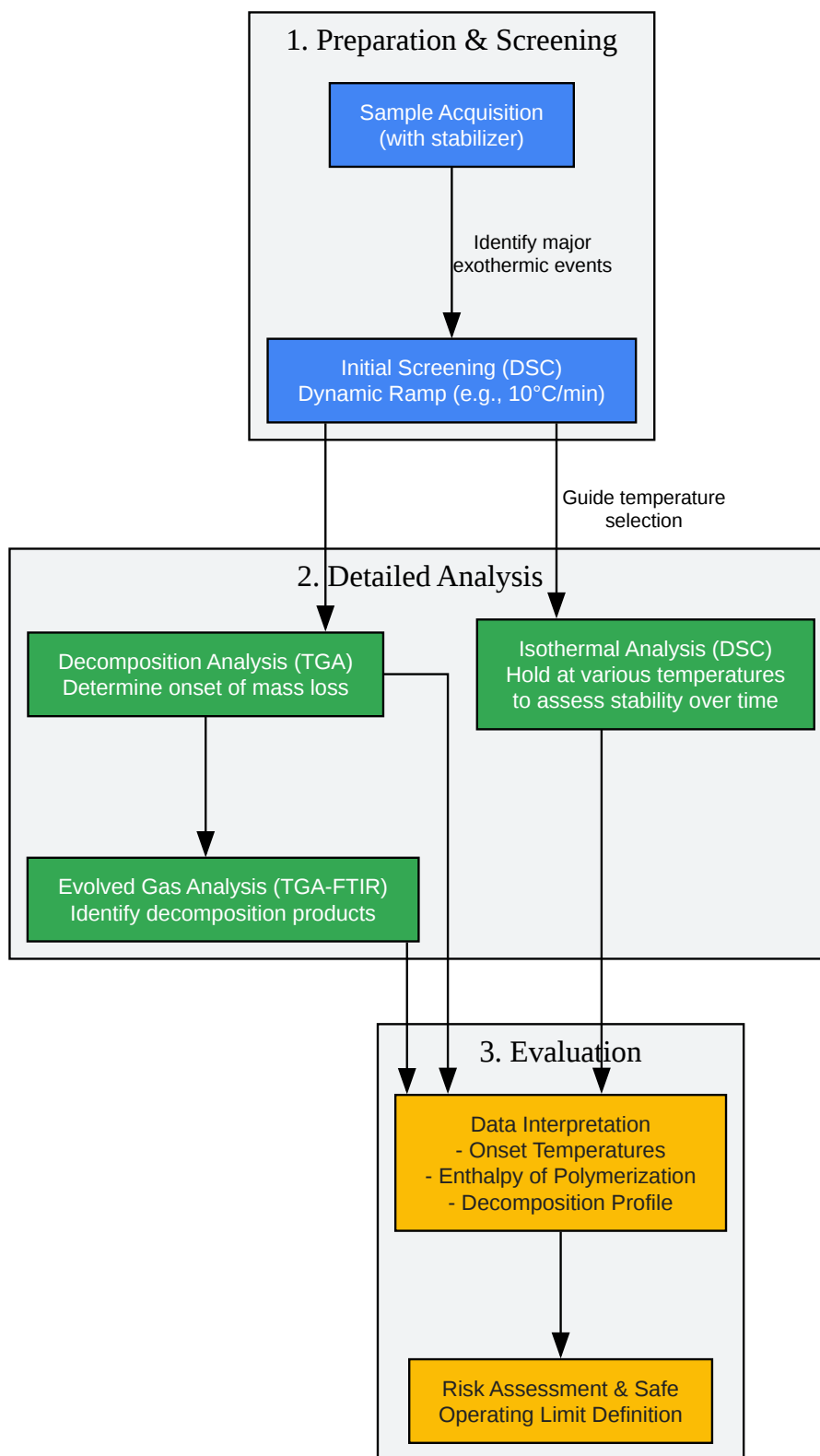
Parameter	Recommendation	Source(s)
Storage Temperature	2-8°C is commonly cited for long-term stability.	[1]
Atmosphere	Store under an inert gas (e.g., nitrogen or argon).	[1]
Container	Tightly sealed, opaque containers. Do not use plastic or glass for flammable liquids.	[5] [10]
Environment	Store in a cool, dry, dark, and well-ventilated area.	[5] [10]
Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources.	[5] [6]
Inhibitor	Ensure the presence of an appropriate polymerization inhibitor.	[2]

| Handling | Use in a well-ventilated area or outdoors. Ground all equipment during transfer. [\[\[5\]](#)
|

Diagrams and Workflows

Logical Workflow for Thermal Hazard Assessment

The following diagram illustrates a logical workflow for assessing the thermal stability and potential hazards of a reactive monomer like **methacrylic anhydride**.

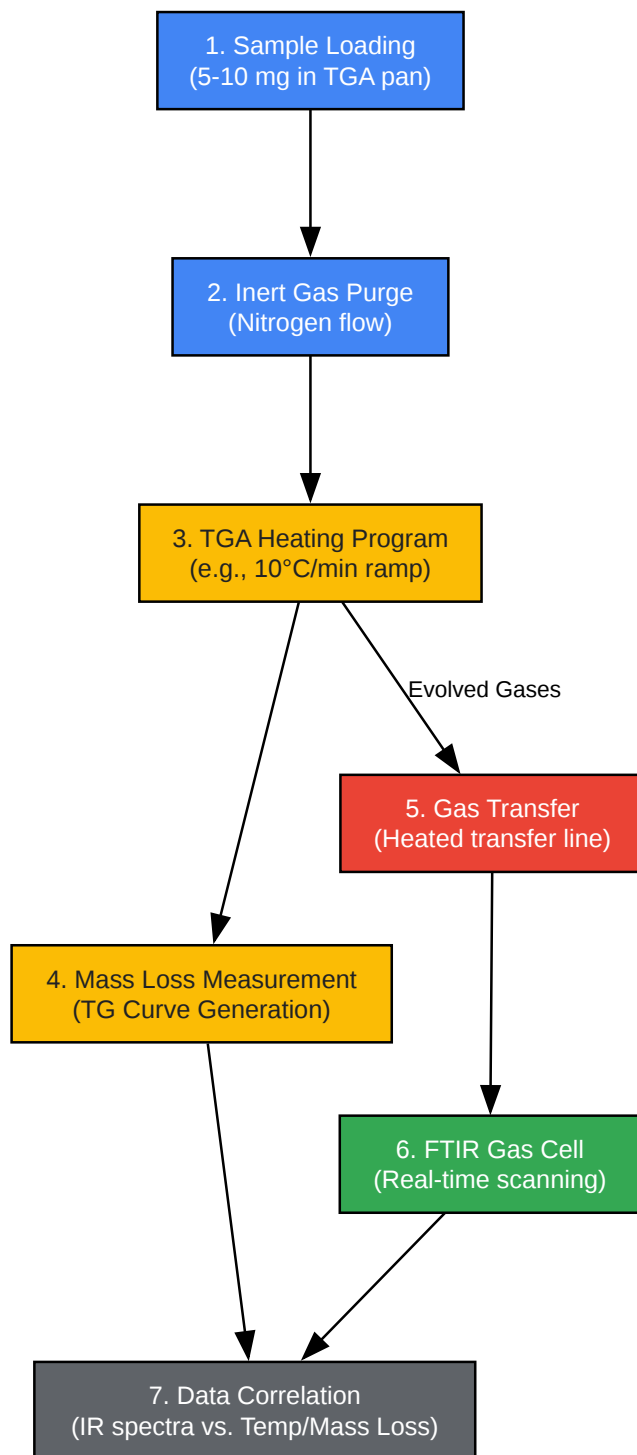


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Caption: Logical workflow for thermal hazard assessment of **methacrylic anhydride**.

Experimental Workflow for TGA-FTIR Analysis

This diagram shows the process flow for identifying gaseous decomposition products using a coupled Thermogravimetric Analyzer and Fourier-Transform Infrared Spectrometer.

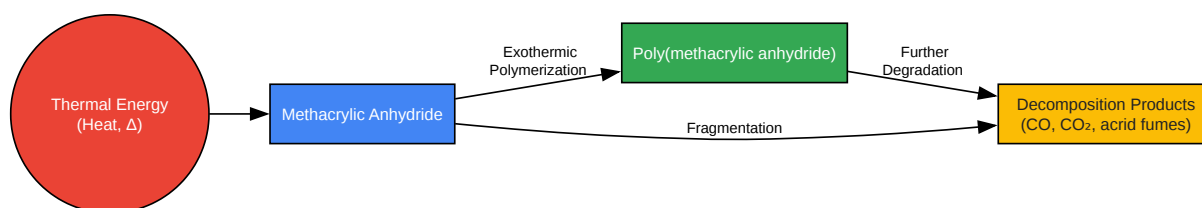


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Caption: Experimental workflow for TGA-FTIR analysis of evolved gases.

Potential Thermal Reaction Pathways

This diagram outlines the potential competing reactions **methacrylic anhydride** can undergo when subjected to thermal stress.



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Caption: Potential thermal reaction pathways for **methacrylic anhydride**.

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References

- 1. Methacrylic anhydride | 760-93-0 [chemicalbook.com]
- 2. CAS 760-93-0: Methacrylic anhydride | CymitQuimica [cymitquimica.com]
- 3. MAAH (METHACRYLIC ANHYDRIDE) - Ataman Kimya [atamanchemicals.com]
- 4. scipoly.com [scipoly.com]
- 5. trc-corp.com [trc-corp.com]
- 6. fishersci.fi [fishersci.fi]
- 7. chemos.de [chemos.de]
- 8. Methacrylic anhydride - Wikipedia [en.wikipedia.org]
- 9. Methacrylic anhydride (CAS 760-93-0) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 10. chemicalbook.com [chemicalbook.com]
- 11. Methacrylic anhydride | C₈H₁₀O₃ | CID 12974 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. METHACRYLIC ANHYDRIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. mdpi.com [mdpi.com]
- 14. Investigating Cross-Linking Parameters and Molecular Arrangement in Liquid Crystalline Epoxy Monomer with Aromatic Diamine: DSC-TOPEM® and WAXS Analysis [mdpi.com]
- 15. Sample Preparation – DSC – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 16. polymerscience.physik.hu-berlin.de [polymerscience.physik.hu-berlin.de]
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